

Structure-Activity Relationship (SAR) Guide: Aminopurvalanol A (C₁₉H₂₆ClN₇O)

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Compound of Interest

Compound Name: C₁₉H₂₆ClN₇O

Cat. No.: B10986042

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Executive Summary

Compound Identity: Aminopurvalanol A (also known as NG-97) Molecular Formula: C₁₉H₂₆ClN₇O Class: ATP-competitive Cyclin-Dependent Kinase (CDK) Inhibitor Primary Targets: CDK1/Cyclin B, CDK2/Cyclin A/E, CDK5/p35.

Aminopurvalanol A is a third-generation purine analog derived from the Purvalanol series. It is characterized by the addition of an amino group to the C6-phenyl ring of the Purvalanol A scaffold. This modification serves a dual purpose: it maintains high-affinity binding (IC₅₀ ~33 nM for CDK1) while providing a solvent-exposed chemical handle, making it a critical tool for affinity chromatography and target validation studies.

This guide analyzes the structural determinants of its potency, compares it against industry standards (Roscovitine, Olomoucine), and provides validated protocols for its experimental application.

Chemical Structure & Pharmacophore Analysis

The efficacy of Aminopurvalanol A stems from its ability to mimic the adenine moiety of ATP, fitting snugly into the deep catalytic cleft of CDKs. The molecule is composed of a purine

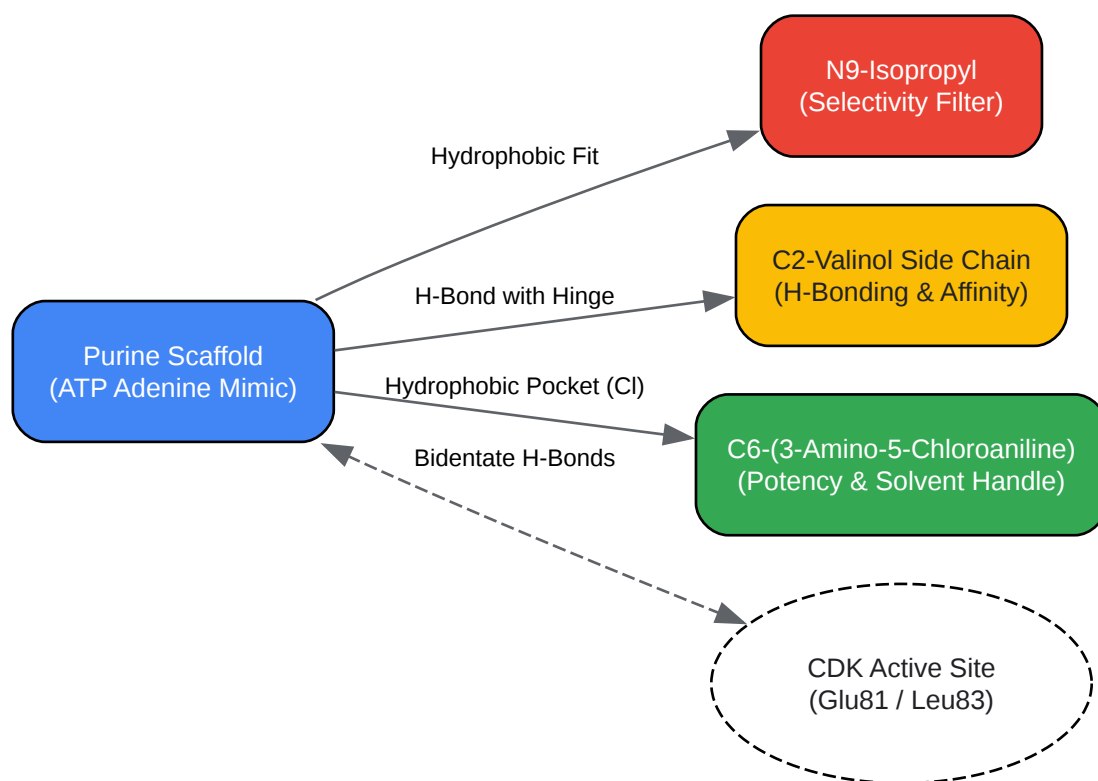
scaffold decorated with three critical substituents that drive selectivity and potency.

Structural Breakdown

Position	Substituent	Function & SAR Insight
Scaffold	Purine (2,6,9-trisubstituted)	Mimics the adenine ring of ATP. Forms key hydrogen bonds with the kinase "hinge" region (Glu81/Leu83 in CDK2).
C2 Position	(2S)-1-hydroxy-3-methylbutan-2-ylamino (Valinol side chain)	The hydroxyl group forms a hydrogen bond with the backbone of the kinase, stabilizing the complex. The bulky isopropyl group restricts rotation, reducing entropic penalty upon binding.
C6 Position	3-amino-5-chloroaniline	The Cl atom occupies a hydrophobic pocket adjacent to the ATP site, significantly boosting potency over unsubstituted analogs. The NH ₂ group (unique to this analog) points towards the solvent, allowing for chemical linking without disrupting binding.
N9 Position	Isopropyl	Fits into a small hydrophobic pocket specific to CDKs, providing selectivity against other kinases (e.g., ERK1/2, PKA) that cannot accommodate this bulk.

Pharmacophore Visualization

The following diagram illustrates the binding mode and the functional role of each substituent.



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Caption: Pharmacophore map of Aminopurvalanol A. The purine core anchors the molecule, while the N9 and C6 substituents tune selectivity and potency, respectively.

Comparative Performance Analysis

Aminopurvalanol A represents an evolution in CDK inhibitor design. The table below compares it with its precursors and alternatives, highlighting the trade-offs between potency and utility.

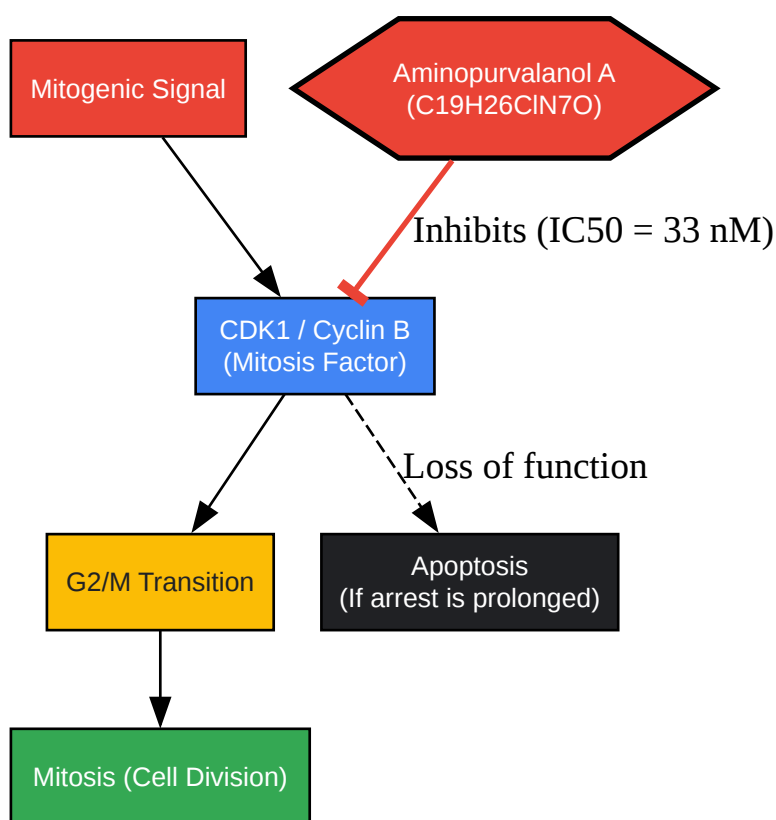
IC₅₀ Comparison Table (nM)

Compound	Formula	CDK1 / Cyclin B	CDK2 / Cyclin A	ERK1 / 2	Selectivity Profile
Aminopurvalanol A	C ₁₉ H ₂₆ ClN ₇ O	33	33	>3,000	Highly Selective
Purvalanol A	C ₁₉ H ₂₅ ClN ₆ O	4	70	>1,000	Potent, but lacks amino handle
Roscovitrine	C ₁₉ H ₂₆ N ₆ O	450	700	34,000	Moderate potency, clinical use
Olomoucine	C ₁₅ H ₁₈ N ₆ O	7,000	7,000	>50,000	Low potency, early generation

Key Takeaway: Aminopurvalanol A retains the nanomolar potency of Purvalanol A while offering a unique chemical handle (the aniline NH₂). It is ~15x more potent than Roscovitrine and >200x more potent than Olomoucine.

Mechanism of Action: Cell Cycle Arrest

Aminopurvalanol A induces arrest primarily at the G2/M boundary by inhibiting CDK1/Cyclin B, the master regulator of mitosis entry.



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Caption: Aminopurvalanol A blocks the CDK1/Cyclin B complex, preventing the G2/M transition and forcing cancer cells into apoptosis.

Experimental Protocols

To ensure reproducibility, the following protocols utilize self-validating controls.

In Vitro Kinase Assay (Radiometric)

Objective: Determine IC₅₀ against recombinant CDK1/Cyclin B.

- Reagent Prep:
 - Buffer: 60 mM β-glycerophosphate, 30 mM nitrophenylphosphate, 25 mM MOPS (pH 7.2), 5 mM EGTA, 15 mM MgCl₂, 1 mM DTT.
 - Substrate: Histone H1 (1 mg/mL).

- ATP Mix: 15 μ M cold ATP + [γ - 32 P]ATP (3,000 Ci/mmol).
- Reaction:
 - Mix 10 μ L substrate, 10 μ L recombinant CDK1/Cyclin B, and 5 μ L Aminopurvalanol A (serial dilutions in DMSO).
 - Initiate with 5 μ L ATP Mix. Final volume: 30 μ L.
 - Incubate at 30°C for 15 minutes.
- Termination & Detection:
 - Spot 25 μ L onto P81 phosphocellulose paper.
 - Wash 3x with 1% phosphoric acid (5 min each).
 - Count via liquid scintillation.
- Data Analysis: Plot % inhibition vs. log[concentration].

Affinity Chromatography (Target Identification)

Objective: Use the unique amino group of Aminopurvalanol A to pull down CDK complexes from lysates.

- Coupling:
 - React Aminopurvalanol A (10 μ mol) with CNBr-activated Sepharose 4B beads in coupling buffer (0.1 M NaHCO₃, 0.5 M NaCl, pH 8.3).
 - Note: The C6-aniline NH₂ group reacts preferentially, orienting the purine core outward for binding.
- Incubation:
 - Incubate beads with cell lysate (e.g., HeLa or oocyte extract) for 2 hours at 4°C with rotation.

- Washing:
 - Wash beads with high-salt buffer (to remove non-specific binders) and low-salt buffer.
- Elution:
 - Elute bound proteins with SDS sample buffer.
 - Analyze via Western Blot for CDK1, CDK2, and Cyclin B.

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